

In-Depth Technical Guide: 4-Amino-2,5-dimethoxy-N-phenylbenzenesulfonamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Amino-2,5-dimethoxy-N-phenylbenzenesulfonamide

Cat. No.: B160229

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Amino-2,5-dimethoxy-N-phenylbenzenesulfonamide is an organic compound with the IUPAC name **4-amino-2,5-dimethoxy-N-phenylbenzenesulfonamide**.^[1] It belongs to the class of sulfonamides, a group of compounds with a wide range of applications, including in the pharmaceutical and dye industries. This technical guide provides a comprehensive overview of its chemical properties, synthesis, biological activities, and potential mechanisms of action, with a focus on its applications in research and drug development.

Chemical Identity

The compound is also known by several synonyms, including 2,5-Dimethoxyaniline-4-sulfoanilide and FGL Base.^[2] Key identifiers are summarized in the table below.

Property	Value
IUPAC Name	4-amino-2,5-dimethoxy-N-phenylbenzenesulfonamide[1]
CAS Number	52298-44-9[1]
Molecular Formula	C ₁₄ H ₁₆ N ₂ O ₄ S[1]
Molecular Weight	308.35 g/mol [1]
Appearance	White to almost white crystalline powder[3][4]
Melting Point	184.0 to 188.0 °C[4]

Synthesis and Characterization

The primary synthetic route to **4-Amino-2,5-dimethoxy-N-phenylbenzenesulfonamide** involves the reaction of 4-amino-2,5-dimethoxybenzenesulfonyl chloride with aniline in the presence of a base.[3] This nucleophilic substitution reaction results in the formation of the sulfonamide bond.

Experimental Protocol: Synthesis

A general method for the synthesis is as follows:

- **Preparation of 4-amino-2,5-dimethoxybenzenesulfonyl chloride:** This intermediate can be synthesized by the chlorosulfonation of 1,4-dimethoxybenzene, followed by nitration and subsequent reduction of the nitro group.
- **Sulfonamide Formation:** 4-amino-2,5-dimethoxybenzenesulfonyl chloride is dissolved in a suitable aprotic solvent, such as dichloromethane or tetrahydrofuran.
- Aniline, along with a base like pyridine or triethylamine to neutralize the HCl byproduct, is added to the solution.
- The reaction mixture is stirred at room temperature until the reaction is complete, which can be monitored by thin-layer chromatography.

- Purification: The product is typically isolated by filtration and purified by recrystallization from a suitable solvent, such as ethanol.[\[5\]](#)

Characterization Data

The structure and purity of the synthesized compound can be confirmed using various analytical techniques.

Technique	Expected Data
^1H NMR	Signals corresponding to aromatic protons, methoxy groups, and amine protons.
^{13}C NMR	Resonances for aromatic carbons, methoxy carbons, and the carbon atoms of the phenyl group.
FT-IR (cm^{-1})	Characteristic peaks for N-H stretching (amine), C-H stretching (aromatic and aliphatic), S=O stretching (sulfonamide), and C-O stretching (methoxy).
Mass Spectrometry	A molecular ion peak corresponding to the calculated molecular weight.

Note: Detailed spectral data can be found in databases such as PubChem.[\[1\]](#)

Biological Activity

4-Amino-2,5-dimethoxy-N-phenylbenzenesulfonamide has demonstrated potential as a biologically active compound, particularly in the areas of antimicrobial and anticancer research.

Antimicrobial Activity

The compound has shown inhibitory effects against various bacterial and fungal strains. The minimum inhibitory concentration (MIC) values are summarized below.

Organism	MIC (µg/mL)
Staphylococcus aureus	8
Pseudomonas aeruginosa	16
Klebsiella pneumoniae	32
Escherichia coli	32
Aspergillus niger	8
Candida albicans	4

Anticancer Activity

The compound has exhibited cytotoxic effects against several cancer cell lines. The half-maximal inhibitory concentration (IC50) values are presented in the following table.

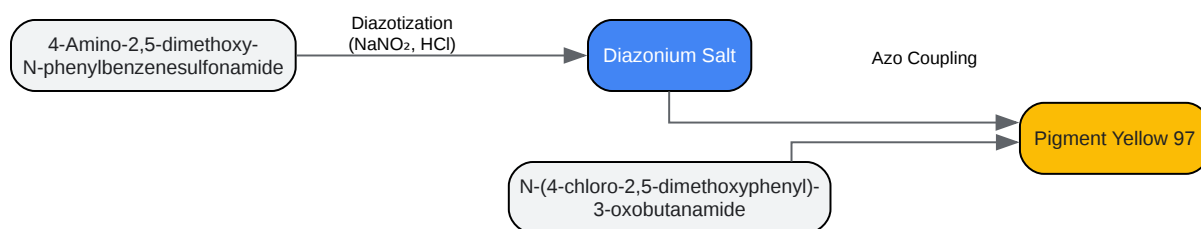
Cell Line	Cancer Type	IC50 (µM)
Panc-1	Pancreatic	10
MCF-7	Breast	15
A549	Lung	Not specified

Mechanism of Action and Signaling Pathways

While the precise molecular mechanisms of **4-Amino-2,5-dimethoxy-N-phenylbenzenesulfonamide** are still under investigation, its structural similarity to other sulfonamides suggests potential modes of action.

Synthesis of Pigment Yellow 97

A primary industrial application of this compound is as a key intermediate in the synthesis of Pigment Yellow 97. The process involves a diazotization reaction followed by a coupling reaction.

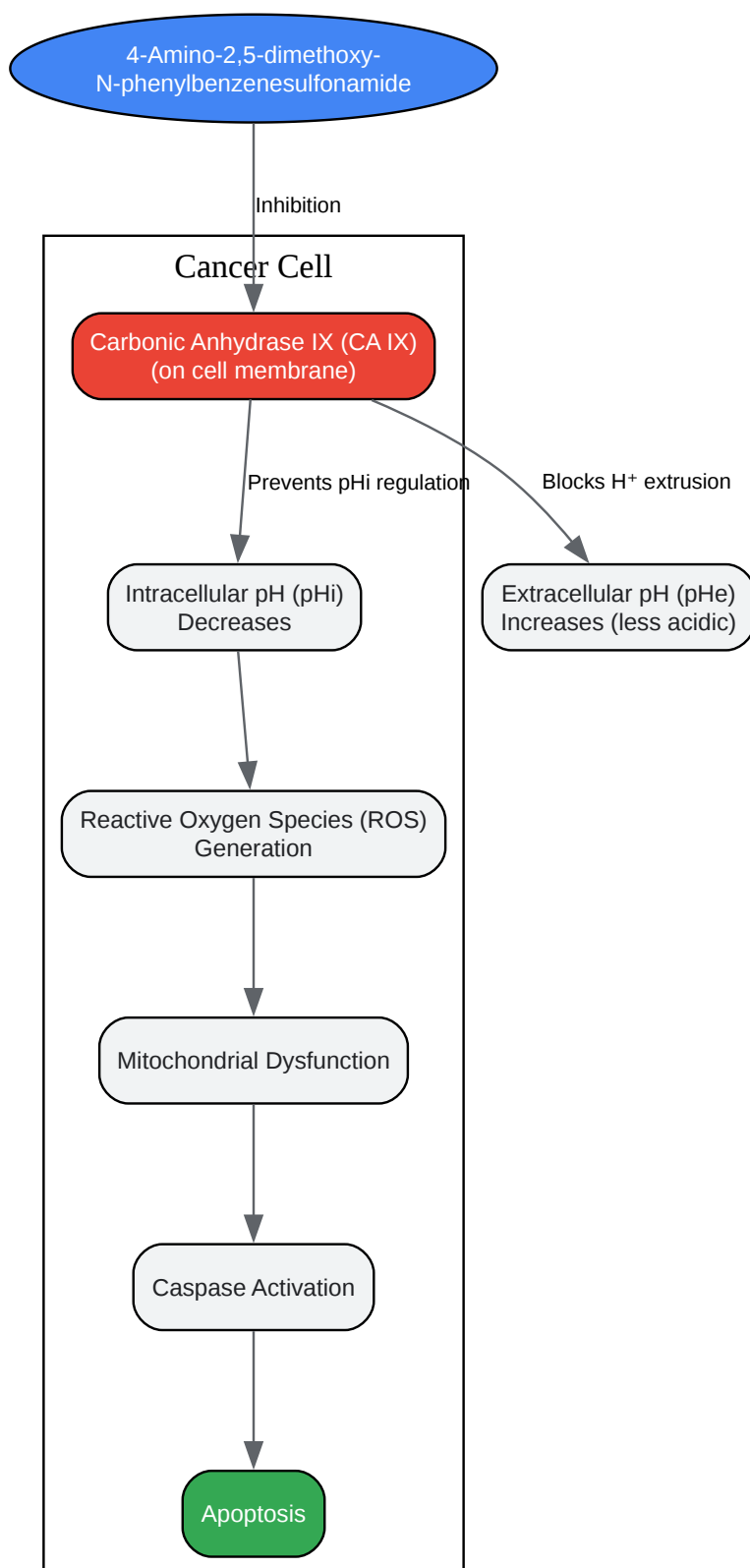


[Click to download full resolution via product page](#)

Caption: Synthesis of Pigment Yellow 97.

Postulated Anticancer Signaling Pathway

Many sulfonamide derivatives exert their anticancer effects through the inhibition of carbonic anhydrases (CAs), particularly the tumor-associated isoforms like CA IX.^{[6][7]} Inhibition of CA IX can lead to an increase in the acidity of the extracellular tumor microenvironment and a decrease in intracellular pH, which can trigger apoptosis.



[Click to download full resolution via product page](#)

Caption: Postulated mechanism of anticancer activity.

Conclusion

4-Amino-2,5-dimethoxy-N-phenylbenzenesulfonamide is a versatile chemical compound with established use in the dye industry and significant potential in the pharmaceutical sector. Its demonstrated antimicrobial and anticancer activities warrant further investigation to elucidate its precise mechanisms of action and to explore its therapeutic potential. The synthetic accessibility and the biological profile of this sulfonamide derivative make it a promising scaffold for the development of novel therapeutic agents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Amino-2,5-dimethoxy-N-phenylbenzenesulfonamide | C₁₄H₁₆N₂O₄S | CID 104143 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. GSRS [gsrs.ncats.nih.gov]
- 3. 4-Amino-2,5-dimethoxy-N-phenylbenzenesulfonamide|CAS 52298-44-9 [benchchem.com]
- 4. 4-Amino-2,5-dimethoxy-N-phenylbenzenesulfonamide | 52298-44-9 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 5. farmaciajournal.com [farmaciajournal.com]
- 6. mdpi.com [mdpi.com]
- 7. Carbonic Anhydrase Inhibition with Benzenesulfonamides and Tetrafluorobenzenesulfonamides Obtained via Click Chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: 4-Amino-2,5-dimethoxy-N-phenylbenzenesulfonamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160229#iupac-name-for-4-amino-2-5-dimethoxy-n-phenylbenzenesulfonamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com